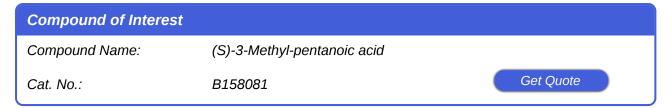


An In-depth Technical Guide to (S)-3-Methylpentanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-3-Methyl-pentanoic acid**, a chiral carboxylic acid with applications in chemical synthesis and potential relevance in drug development. This document details its chemical identifiers, physical and chemical properties, synthesis methodologies, and known biological activities.

Core Identifiers and Chemical Properties

(S)-3-Methyl-pentanoic acid, a branched-chain fatty acid, is characterized by the following identifiers and properties.



Identifier Type	Value
CAS Number	1730-92-3[1]
IUPAC Name	(3S)-3-methylpentanoic acid[2]
Molecular Formula	C6H12O2[1]
Molecular Weight	116.16 g/mol
InChI Key	IGIDLTISMCAULB-YFKPBYRVSA-N
Canonical SMILES	CCINVALID-LINKCC(=O)O
Synonyms	(S)-(+)-3-Methylpentanoic acid, L-3-methylpentanoic acid[3]

A summary of its key physicochemical properties is provided below.

Property	Value
Appearance	Colorless liquid[3]
Boiling Point	193–196 °C at 743 mmHg (for the racemate)[4]
Solubility	Soluble in organic solvents such as ethanol, chloroform, and ether.[3]

Synthesis Methodologies

The synthesis of 3-methylpentanoic acid is well-established, with methods available for both the racemic mixture and the individual enantiomers.

Racemic Synthesis of 3-Methylpentanoic Acid

A common method for the synthesis of racemic 3-methylpentanoic acid involves the saponification and subsequent decarboxylation of ethyl sec-butylmalonate.[4]

Experimental Protocol:

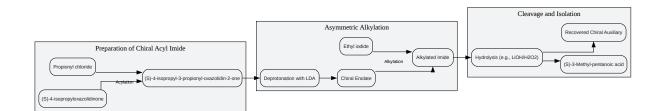


- Saponification: A solution of potassium hydroxide in water is prepared in a round-bottomed flask equipped with a reflux condenser, mechanical stirrer, and a separatory funnel. Ethyl sec-butylmalonate is added slowly to the hot potassium hydroxide solution. The mixture is then boiled gently for two hours to ensure complete saponification.[4]
- Alcohol Removal: Following saponification, excess alcohol is removed by distillation.[4]
- Acidification and Decarboxylation: The reaction mixture is cooled and then acidified with a solution of concentrated sulfuric acid in water. This is followed by refluxing for approximately three hours to induce decarboxylation, resulting in the formation of 3-methylpentanoic acid.
 [4]
- Purification: The crude acid is isolated and purified by distillation.[4]

Asymmetric Synthesis of (S)-3-Methyl-pentanoic Acid

The enantioselective synthesis of **(S)-3-methyl-pentanoic acid** can be achieved through the use of chiral auxiliaries. Chiral auxiliaries are stereogenic groups that are temporarily incorporated into a molecule to control the stereochemical outcome of a reaction.[5] Evans oxazolidinones are a well-known class of chiral auxiliaries used for asymmetric alkylation reactions to produce chiral carboxylic acids.[6]

Conceptual Experimental Workflow for Asymmetric Synthesis:





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Caption: Asymmetric synthesis of **(S)-3-methyl-pentanoic acid** using a chiral auxiliary.

Analytical Methods

The characterization and quantification of **(S)-3-methyl-pentanoic acid** are typically performed using chromatographic and spectroscopic techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a common method for the analysis of volatile compounds like 3-methyl-pentanoic acid. The compound is often derivatized to a more volatile ester before analysis.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR spectroscopy are
 used to confirm the structure of the molecule.

Biological Activity and Applications in Drug Development

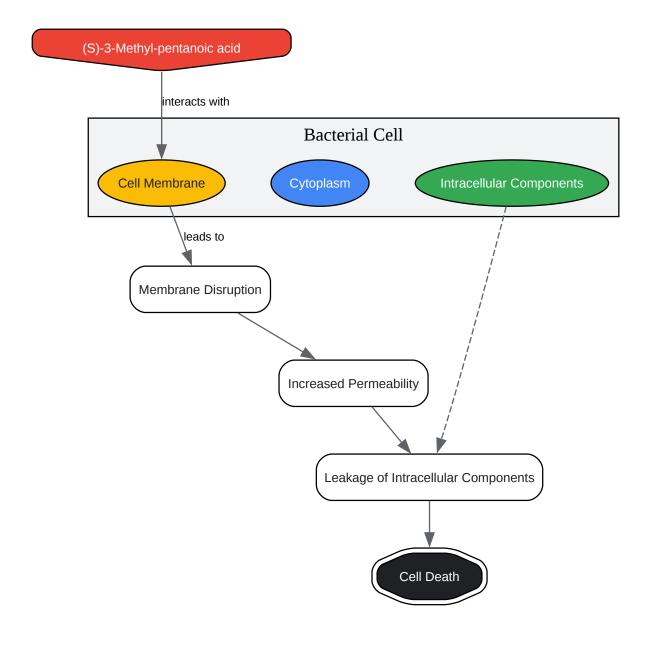
(S)-3-Methyl-pentanoic acid is a human metabolite and is classified as a methyl-branched fatty acid.[7][8] It is involved in fatty acid metabolism.[8]

Antibacterial Activity

Recent studies have highlighted the antibacterial properties of 3-methyl-pentanoic acid, particularly in combination with other volatile organic compounds. It has shown efficacy against bacteria such as Bacillus cabrialesii and Bacillus amyloliquefaciens.

The proposed mechanism of antibacterial action involves the disruption of the bacterial cell membrane. This disruption leads to increased membrane permeability, leakage of intracellular components, and ultimately, cell death. This mechanism is common for many lipophilic compounds that can integrate into the lipid bilayer of bacterial membranes.





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Caption: Proposed mechanism of antibacterial action of (S)-3-methyl-pentanoic acid.

Chiral Building Block in Drug Synthesis

Chiral building blocks are essential for the synthesis of enantiomerically pure pharmaceuticals.

[9] **(S)-3-Methyl-pentanoic acid**, with its defined stereocenter, serves as a valuable synthon for the introduction of chirality into more complex molecules. Its structural motif can be found in various natural products and pharmacologically active compounds. The development of efficient methods for the synthesis of such chiral building blocks is a key area of research in



medicinal chemistry.[10] For instance, derivatives of pentanoic acid have been synthesized and evaluated for their antibacterial activity against multidrug-resistant strains.[11]

Safety Information

(S)-3-Methyl-pentanoic acid should be handled with appropriate safety precautions in a laboratory setting. It is important to avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[3] Personal protective equipment, such as gloves and safety glasses, should be worn when handling this compound.[3]

Conclusion

(S)-3-Methyl-pentanoic acid is a significant chiral molecule with established synthesis and analytical methodologies. Its role as a human metabolite and its emerging antibacterial properties make it a compound of interest for researchers in both chemistry and the life sciences. As a chiral building block, it holds potential for the development of novel therapeutics, and further exploration of its pharmacological profile is warranted.

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